

Comparative Performance Analysis of Toltrazuril-d3 Certified Reference Material

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Compound of Interest

Compound Name: Toltrazuril-d3

Cat. No.: B583622

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This guide provides a detailed comparison of **Toltrazuril-d3** Certified Reference Material (CRM) performance characteristics against alternative standards. It is intended for researchers, scientists, and drug development professionals utilizing quantitative analytical techniques for toltrazuril and its metabolites. The guide includes summaries of key performance data, detailed experimental protocols, and workflow visualizations to support accurate and reproducible analysis.

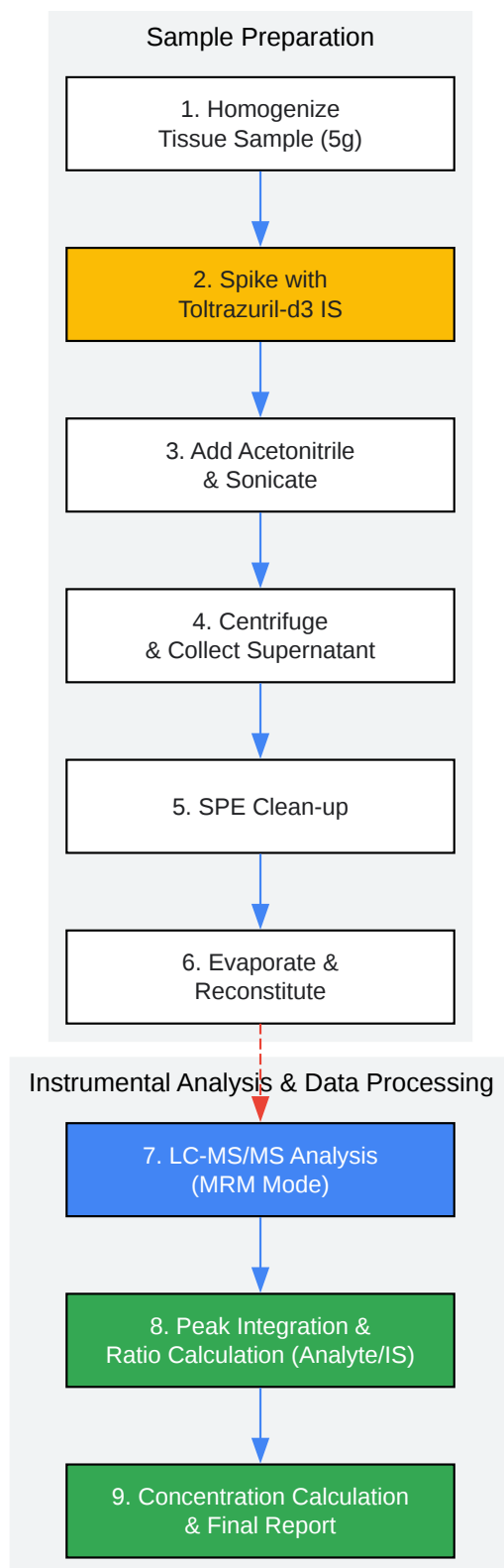
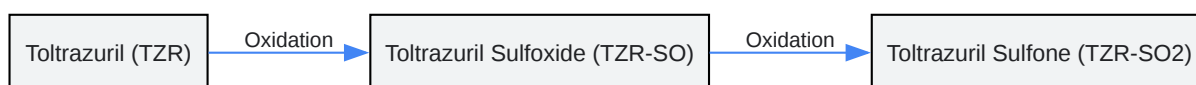
Introduction to Toltrazuril and the Role of a Labeled Internal Standard

Toltrazuril is a triazinetrione-based antiprotozoal agent widely used in veterinary medicine to treat coccidiosis.[1] Regulatory bodies require the monitoring of its residue levels, along with its primary metabolites, toltrazuril sulfoxide (TZR-SO) and toltrazuril sulfone (TZR-SO₂), in animal-derived food products.[2][3][4]

Accurate quantification of these compounds, often present at trace levels in complex biological matrices like tissue and eggs, necessitates robust analytical methods, typically Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).[5] The use of a stable isotope-labeled (SIL) internal standard, such as **Toltrazuril-d3**, is critical for achieving high accuracy and precision. **Toltrazuril-d3**, being chemically identical to the analyte but with a distinct mass, co-elutes chromatographically and experiences similar effects of sample preparation (e.g., extraction efficiency, matrix effects) and ionization, thereby correcting for variations in the analytical process.

Metabolic Pathway of Toltrazuril

Toltrazuril is metabolized in vivo through oxidation. It is first converted to the intermediate metabolite Toltrazuril Sulfoxide (TZR-SO) and then further oxidized to the more stable and persistent metabolite, Toltrazuril Sulfone (TZR-SO₂). Due to its structural similarity, **Toltrazuril-d3** is an ideal internal standard for the simultaneous quantification of the parent drug and these two key metabolites.



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